

In-Depth Technical Guide: MG149 (CAS No. 1243583-85-8)

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Compound of Interest

Compound Name: MG149
Cat. No.: B15607072

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Core Compound Summary

MG149 is a potent and selective small molecule inhibitor of the MYST family of histone acetyltransferases (HATs), particularly Tip60 (KAT5) and MOF (KAT8).[1][2] It is an analog of anacardic acid and functions by targeting the acetyl-CoA binding site of these enzymes.[3][4] This inhibition of HAT activity disrupts downstream signaling pathways, including the p53 and NF-κB pathways, and has demonstrated potential therapeutic applications in various diseases, including cancer and inflammatory conditions.[3][5]

Property	Value	Reference
CAS Number	1243583-85-8	[3]
Molecular Formula	C ₂₂ H ₂₈ O ₃	[1]
Molecular Weight	340.46 g/mol	[3]
IUPAC Name	2-[2-(4-heptylphenyl)ethyl]-6-hydroxybenzoic acid	[1]
SMILES	<chem>CCCCCCCC1=CC=C(C=C1)C CC2=C(C(=CC=C2)O)C(=O)O</chem>	[3]
Appearance	Crystalline solid	[1]
Solubility	DMSO: >10 mM, 68 mg/mL; Ethanol: 63 mg/mL	[3][6]

Mechanism of Action and Signaling Pathways

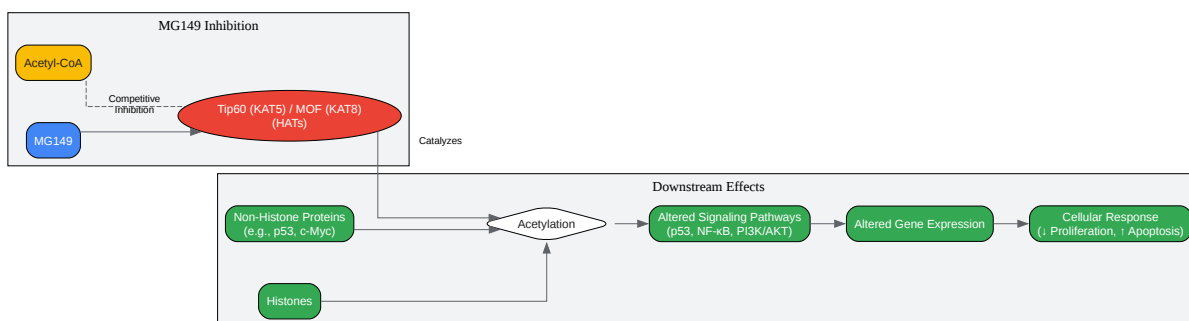
MG149 exerts its biological effects primarily through the competitive inhibition of the histone acetyltransferases Tip60 and MOF with respect to acetyl-CoA.[2][7] This action prevents the transfer of acetyl groups to histone and non-histone protein substrates, thereby modulating gene expression and cellular processes.

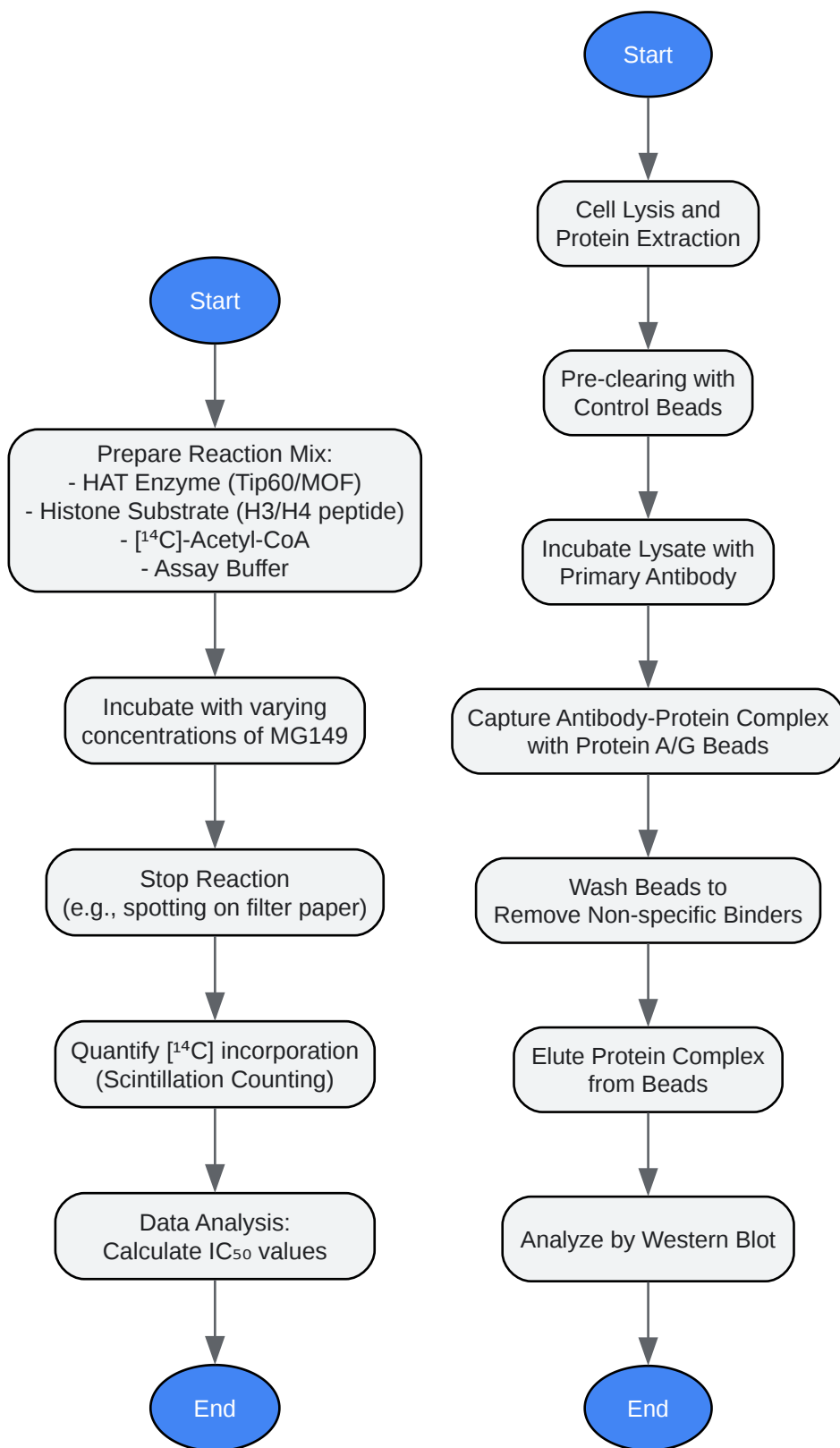
Key Signaling Pathways Affected by MG149

- **p53 Pathway:** **MG149** has been shown to inhibit the p53 pathway.[3] By preventing the acetylation of p53, a key tumor suppressor protein, **MG149** can influence cell cycle arrest and apoptosis.
- **NF-κB Pathway:** The NF-κB signaling pathway, a critical regulator of inflammation and cell survival, is also inhibited by **MG149**. [3]
- **PI3K/AKT Pathway:** In thyroid cancer cell lines, **MG149** treatment has been observed to reduce the activity of the PI3K/AKT pathway, which is crucial for cell proliferation and survival.

- c-Myc Acetylation: **MG149** suppresses the progression of anaplastic thyroid cancer by inhibiting the KAT5-mediated acetylation of the oncoprotein c-Myc.

Visualizing the Mechanism of Action





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